

Spectroscopic data of 2-Fluorophenylhydrazine hydrochloride

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Compound of Interest

Compound Name: 2-Fluorophenylhydrazine
hydrochloride

CAS No.: 2924-15-4

Cat. No.: B151169

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-Fluorophenylhydrazine Hydrochloride**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **2-Fluorophenylhydrazine hydrochloride** ($C_6H_8ClFN_2$), a critical reagent and intermediate in the pharmaceutical and chemical industries.[1][2] Aimed at researchers, scientists, and drug development professionals, this document delves into the principles and interpretation of Infrared (IR), Nuclear Magnetic Resonance (1H and ^{13}C NMR), and Mass Spectrometry (MS) data. By integrating insights from these orthogonal techniques, this guide establishes a robust framework for the structural verification and quality assessment of this compound. Methodologies, data interpretation, and the synergistic logic of using a multi-technique approach are detailed to ensure scientific integrity and practical utility.

Introduction: Significance and Physicochemical Properties

2-Fluorophenylhydrazine hydrochloride is a versatile chemical building block, primarily utilized as a key intermediate in the synthesis of a wide range of pharmaceuticals, particularly indole derivatives via Fischer indolization, and various agrochemicals.^{[1][2][3]} Its ability to react with aldehydes and ketones to form hydrazones makes it an invaluable tool in drug discovery for modifying lead compounds to enhance efficacy and selectivity.^[1] In analytical chemistry, it serves as a reliable reagent for the detection and quantification of carbonyl compounds.^[1]

The hydrochloride salt form enhances the compound's stability and ease of handling in a laboratory setting.^[1] A thorough understanding of its spectroscopic signature is paramount for confirming its identity, assessing purity, and monitoring its transformations in synthetic protocols.

Table 1: Physicochemical Properties of **2-Fluorophenylhydrazine Hydrochloride**

Property	Value	Source
Molecular Formula	C ₆ H ₈ ClFN ₂	^{[4][5]}
Molecular Weight	162.59 g/mol	^{[2][4][5]}
Appearance	White to light orange powder/crystal	^[1]
Melting Point	200-205 °C (decomposes)	^[2]
CAS Number	2924-15-4	^{[2][4][5]}

Infrared (IR) Spectroscopy: Functional Group Identification

2.1. The Causality Behind IR Analysis Infrared spectroscopy probes the vibrational modes of molecules. When exposed to infrared radiation, specific functional groups absorb energy at characteristic frequencies, causing their bonds to stretch or bend. For **2-**

Fluorophenylhydrazine hydrochloride, the key objective is to confirm the presence of the

ammonium group (from the hydrochloride salt), the aromatic ring, the C-N bond, and the distinctive C-F bond.

2.2. Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR A modern and efficient method for acquiring an IR spectrum of a solid sample is using an FT-IR spectrometer equipped with an ATR accessory.

- Sample Preparation: Ensure the diamond crystal of the ATR accessory is clean by wiping it with isopropanol.
- Background Scan: Record a background spectrum of the empty ATR crystal. This is crucial to subtract the spectral contributions of atmospheric CO₂ and water vapor.
- Sample Analysis: Place a small amount of the **2-Fluorophenylhydrazine hydrochloride** powder onto the crystal.
- Pressure Application: Use the pressure clamp to ensure firm and uniform contact between the sample and the crystal.
- Data Acquisition: Collect the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm⁻¹.

2.3. Interpretation of the IR Spectrum The spectrum of the hydrochloride salt is distinguished by the features of the hydrazinium ion (R-NH-NH₃⁺). The expected absorption bands are summarized below.

Table 2: Characteristic IR Absorption Bands for **2-Fluorophenylhydrazine Hydrochloride**

Frequency Range (cm ⁻¹)	Vibration Type	Functional Group	Rationale & Expected Appearance
3200 - 2800	N ⁺ -H Stretch	Ammonium ion (-NH ₃ ⁺)	A very broad and strong absorption band, often with multiple sub-peaks, characteristic of the ammonium salt.
3100 - 3000	C-H Stretch	Aromatic Ring	Medium to weak sharp peaks.
~1600, ~1480	C=C Stretch	Aromatic Ring	Two to three sharp, medium-intensity bands.
1350 - 1250	C-N Stretch	Aryl-Nitrogen	Medium intensity band.
1250 - 1000	C-F Stretch	Aryl-Fluorine	A very strong and prominent absorption, which is a key signature for a fluoroaromatic compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structural Elucidation

NMR spectroscopy is the most powerful technique for elucidating the precise atomic connectivity of an organic molecule. For **2-Fluorophenylhydrazine hydrochloride**, ¹H and ¹³C NMR are essential for confirming the substitution pattern on the aromatic ring.

3.1. Experimental Protocol: Sample Preparation

- Solvent Selection: Deuterated dimethyl sulfoxide (DMSO-d₆) is an excellent choice as it readily dissolves the hydrochloride salt and its residual solvent peak does not interfere with the aromatic region. Analogs have been successfully analyzed in this solvent.[6][7]
- Sample Weighing: Accurately weigh 5-10 mg of the compound.
- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of DMSO-d₆ in a clean vial.
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Acquisition: Acquire the spectra on a 400 MHz or higher spectrometer. A standard ¹H acquisition is typically fast, while a ¹³C spectrum may require a longer acquisition time.

3.2. ¹H NMR Spectroscopy: Proton Environment Analysis The ¹H NMR spectrum provides information on the number of different proton environments, their electronic state, and their neighboring protons. The presence of fluorine introduces additional complexity and diagnostic information through H-F coupling.

Table 3: Predicted ¹H NMR Spectral Data (in DMSO-d₆)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale & Key Features
~10.5	Broad Singlet	3H	-NH ₃ ⁺	The acidic protons of the ammonium group are deshielded and exchangeable, appearing as a broad signal. Based on data for analogs. [6] [7]
~8.5	Broad Singlet	1H	Ar-NH-	The proton directly attached to the ring is also exchangeable and appears broad. Based on data for analogs. [6] [7]

7.3 - 6.8	Complex Multiplets	4H	Ar-H	The four aromatic protons will be split by each other (H-H coupling) and by the fluorine atom (H-F coupling), resulting in complex overlapping multiplets. The ortho-substitution pattern is confirmed by analyzing these splitting patterns.
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3.3. ^{13}C NMR Spectroscopy: Carbon Skeleton and C-F Coupling The ^{13}C NMR spectrum reveals the carbon framework of the molecule. The most diagnostic feature for this compound is the presence of carbon-fluorine (C-F) coupling, which unambiguously confirms the presence and position of the fluorine atom.

Table 4: Predicted ^{13}C NMR Spectral Data (in DMSO- d_6)

Chemical Shift (δ , ppm)	C-F Coupling	Assignment	Rationale & Key Features
~150 - 145	$^1\text{JCF} \approx 240\text{-}250\text{ Hz}$	C2 (C-F)	The carbon directly bonded to fluorine appears as a doublet with a very large one-bond coupling constant (^1JCF). This is definitive proof of the C-F bond.
~140 - 135	$^2\text{JCF} \approx 10\text{-}15\text{ Hz}$	C1 (C-N)	The carbon bearing the hydrazine group will be a doublet due to two-bond coupling with fluorine.
~130 - 115	$^2\text{JCF}, ^3\text{JCF}, ^4\text{JCF}$	C3, C4, C5, C6	The remaining four aromatic carbons will appear as doublets with smaller, characteristic two-, three-, and four-bond C-F coupling constants, confirming the ortho-positioning.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

4.1. The Causality Behind MS Analysis Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. For structural confirmation, it is used to determine the molecular weight of the compound and to analyze its fragmentation pattern, which can provide clues about the molecule's structure. In the mass spectrometer, the hydrochloride salt typically dissociates, and the resulting free base, 2-fluorophenylhydrazine, is ionized and detected.

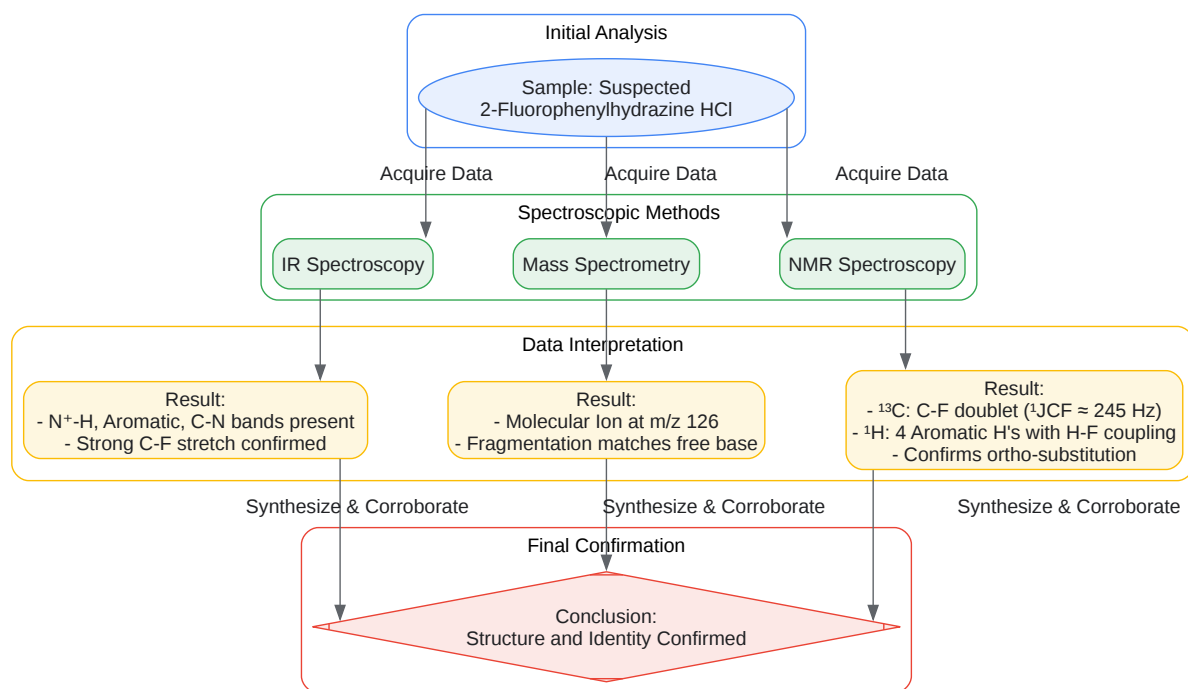
4.2. Interpretation of the Mass Spectrum The mass spectrum of **2-Fluorophenylhydrazine hydrochloride** will show the molecular ion peak corresponding to the free base.

Table 5: Key Mass Spectrometry Data

m/z Value	Ion	Rationale
126	$[C_6H_7FN_2]^+$	Molecular Ion (M^+) of the free base.[4][8] Its presence confirms the elemental composition.
110	$[M - NH_2]^+$	Loss of the terminal amino group.
95	$[C_6H_4F]^+$	Loss of the entire hydrazine group ($-N_2H_3$), resulting in the fluorophenyl cation. This is a very common and indicative fragment.
75	$[C_5H_4F]^+$	Loss of HCN from the fluorophenyl cation.

Integrated Spectroscopic Workflow for Structural Confirmation

No single technique provides all the necessary information. True analytical confidence is achieved by integrating the data from these orthogonal methods. The workflow below illustrates the logical process for confirming the structure of **2-Fluorophenylhydrazine hydrochloride**.



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